

Spectroscopic Profile of 2,4-Diiodopyrimidine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,4-Diiodopyrimidine

CAS No.: 262353-34-4

Cat. No.: B1310669

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This technical guide provides a comprehensive overview of the key spectroscopic data for **2,4-diiodopyrimidine**, a halogenated pyrimidine derivative of significant interest in synthetic chemistry and drug discovery. The following sections detail the predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, offering insights into the structural characterization of this molecule.

Introduction to 2,4-Diiodopyrimidine

2,4-Diiodopyrimidine is a heterocyclic compound with the molecular formula $C_4H_2I_2N_2$. Its structure consists of a pyrimidine ring substituted with two iodine atoms at the 2 and 4 positions. The presence of these bulky and electron-withdrawing iodine atoms significantly influences the electronic environment and, consequently, the spectroscopic properties of the molecule. Accurate interpretation of its NMR, IR, and MS spectra is crucial for its unambiguous identification and for understanding its reactivity in various chemical transformations.

Due to the limited availability of public experimental spectra for **2,4-diiodopyrimidine**, this guide will focus on high-quality predicted data, providing a reliable reference for researchers.

These predictions are based on established computational methods and offer valuable insights for spectral analysis.

Molecular Structure

The structural representation of **2,4-diiodopyrimidine** is fundamental to understanding its spectroscopic characteristics.

Caption: Molecular structure of **2,4-diiodopyrimidine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. The predicted ^1H and ^{13}C NMR spectra of **2,4-diiodopyrimidine** are discussed below.

^1H NMR Spectroscopy

The proton NMR spectrum of **2,4-diiodopyrimidine** is expected to be relatively simple, showing two signals corresponding to the two aromatic protons.

Table 1: Predicted ^1H NMR Chemical Shifts for **2,4-Diiodopyrimidine**

Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-6	8.5 - 8.7	Doublet	~5.0
H-5	7.3 - 7.5	Doublet	~5.0

Disclaimer: These are predicted values and may vary from experimental results.

The downfield chemical shift of H-6 is attributed to the deshielding effect of the adjacent nitrogen atom (N1) and the iodine atom at C4. The H-5 proton appears at a relatively upfield position. The coupling between these two adjacent protons results in a doublet for each signal.

^{13}C NMR Spectroscopy

The proton-decoupled ^{13}C NMR spectrum is predicted to show four distinct signals, corresponding to the four carbon atoms in the pyrimidine ring.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **2,4-Diiodopyrimidine**

Carbon	Predicted Chemical Shift (δ , ppm)
C-2	130 - 135
C-4	138 - 142
C-6	155 - 160
C-5	120 - 125

Disclaimer: These are predicted values and may vary from experimental results.

The carbons directly attached to the iodine atoms (C-2 and C-4) are expected to show signals at intermediate chemical shifts due to the heavy atom effect of iodine. The C-6 carbon, being adjacent to a nitrogen atom, is expected to be the most deshielded and appear furthest downfield. The C-5 carbon is anticipated to be the most shielded among the ring carbons.

Infrared (IR) Spectroscopy

The IR spectrum provides information about the functional groups and vibrational modes within a molecule. The predicted key IR absorption bands for **2,4-diiodopyrimidine** are summarized below.

Table 3: Predicted IR Absorption Bands for **2,4-Diiodopyrimidine**

Wavenumber (cm ⁻¹)	Intensity	Assignment
3100 - 3000	Medium	C-H stretching (aromatic)
1600 - 1550	Strong	C=N stretching
1550 - 1400	Medium to Strong	C=C stretching (aromatic ring)
1200 - 1000	Medium	C-H in-plane bending
850 - 750	Strong	C-H out-of-plane bending
600 - 500	Medium	C-I stretching

Disclaimer: These are predicted values and may vary from experimental results.

The spectrum is expected to be dominated by the characteristic aromatic C-H, C=N, and C=C stretching vibrations. The C-I stretching vibrations are expected to appear in the fingerprint region at lower wavenumbers.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

Table 4: Predicted Mass Spectrometry Data for **2,4-Diiodopyrimidine**

m/z	Relative Intensity	Assignment
332	High	[M] ⁺ (Molecular ion)
205	Medium	[M - I] ⁺
127	High	[I] ⁺
78	Medium	[C ₄ H ₂ N ₂] ⁺

Disclaimer: These are predicted values and may vary from experimental results.

The mass spectrum of **2,4-diiodopyrimidine** is expected to show a prominent molecular ion peak at m/z 332, corresponding to the molecular weight of the compound (C₄H₂I₂N₂). A

characteristic fragmentation pattern would involve the loss of one iodine atom to give a fragment at m/z 205. A peak at m/z 127 corresponding to the iodine cation is also expected to be a major feature.

Experimental Protocols

As this guide is based on predicted data, detailed experimental protocols for acquiring the spectra are provided as a general reference for researchers who wish to perform these analyses.

NMR Spectroscopy Protocol

- **Sample Preparation:** Dissolve approximately 5-10 mg of **2,4-diiodopyrimidine** in a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in an NMR tube.
- **Instrument Setup:** Use a standard NMR spectrometer (e.g., 400 MHz or higher).
- **^1H NMR Acquisition:** Acquire the spectrum using a standard pulse sequence. Typical parameters include a spectral width of 10-15 ppm, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:** Acquire the proton-decoupled ^{13}C NMR spectrum. This will require a larger number of scans compared to ^1H NMR due to the lower natural abundance of ^{13}C .

IR Spectroscopy Protocol

- **Sample Preparation:** Prepare the sample as a KBr pellet or as a thin film from a solution evaporated on a salt plate (e.g., NaCl or KBr).
- **Instrument Setup:** Use a Fourier-Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:** Record the spectrum over the range of 4000-400 cm^{-1} . Perform a background scan prior to scanning the sample.

Mass Spectrometry Protocol

- **Sample Introduction:** Introduce the sample into the mass spectrometer via a suitable ionization method, such as Electron Ionization (EI) or Electrospray Ionization (ESI).

- **Data Acquisition:** Acquire the mass spectrum over an appropriate m/z range (e.g., 50-500 amu).

Conclusion

This technical guide provides a detailed overview of the predicted spectroscopic data for **2,4-diiodopyrimidine**. The information presented herein serves as a valuable resource for the identification and characterization of this important synthetic building block. While based on computational predictions, these data offer a strong foundation for interpreting experimental results and understanding the structural nuances of **2,4-diiodopyrimidine**.

References

As this guide is based on predicted data and general spectroscopic principles, direct citations for experimental spectra of **2,4-diiodopyrimidine** are not available. The information is synthesized from established knowledge in the field of organic spectroscopy and computational chemistry.

- To cite this document: BenchChem. [Spectroscopic Profile of 2,4-Diiodopyrimidine: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1310669/docs#spectroscopic-profile-of-2-4-diiodopyrimidine-a-technical-guide\]](https://www.benchchem.com/product/b1310669/docs#spectroscopic-profile-of-2-4-diiodopyrimidine-a-technical-guide)

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com

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